

# Technical Support Center: Minimizing DEHP Contamination in Groundwater Monitoring

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## Compound of Interest

Compound Name: *Bis(2-ethylhexyl) isophthalate*

Cat. No.: *B086684*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in reducing Di(2-ethylhexyl) phthalate (DEHP) contamination in groundwater monitoring samples.

## Troubleshooting Guide

This guide addresses common issues encountered during groundwater sampling and analysis that may lead to DEHP contamination.

Issue	Potential Cause	Recommended Solution
High DEHP levels in field blanks	Contamination from sampling equipment, sample containers, or ambient air.	1. Ensure all sampling equipment is made of DEHP-free materials (e.g., stainless steel, glass, Teflon®). 2. Use pre-cleaned, certified sample containers. 3. Follow rigorous decontamination procedures for all non-dedicated equipment. 4. Minimize exposure of samples and equipment to the atmosphere during collection. 5. Wear nitrile gloves and change them frequently.
Inconsistent DEHP concentrations between duplicate samples	Cross-contamination during sample collection or handling.	1. Adhere strictly to standardized sampling protocols. 2. Use dedicated or thoroughly decontaminated equipment for each sampling point. 3. Ensure proper labeling and segregation of samples.
DEHP detected in laboratory method blanks	Contamination from laboratory glassware, solvents, or analytical instrumentation.	1. Use dedicated glassware for phthalate analysis. 2. Calcine glassware at 450°C for at least 2 hours. <sup>[1]</sup> 3. Use high-purity, phthalate-free solvents. 4. Regularly clean and check the analytical system for background contamination. <sup>[1]</sup>
Gradual increase in DEHP levels over a long-term monitoring program	Leaching of DEHP from well construction materials (e.g., PVC screens or casings).	1. Review well construction logs to identify potential sources. 2. Consider installing monitoring wells with stainless

steel or other inert casing materials in sensitive areas. 3. Implement a rigorous well development and purging protocol before each sampling event.

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## Frequently Asked Questions (FAQs)

Q1: What are the primary sources of DEHP contamination in groundwater samples?

A1: DEHP is a ubiquitous environmental contaminant, and sources of contamination in groundwater samples are numerous.<sup>[2]</sup><sup>[3]</sup> The most common sources include:

- **Sampling Equipment:** Flexible PVC tubing is a significant source of DEHP leaching. Other plastic components in pumps and bailers can also contribute.
- **Well Materials:** PVC well casings and screens can leach DEHP into the groundwater, especially in older wells.
- **Sample Containers:** Plastic containers, unless specifically designed for phthalate analysis, can be a source of contamination. Container caps with plastic liners are also a potential source.
- **Laboratory Contamination:** DEHP is often present in laboratory air and on surfaces. It can be introduced from various plastic lab supplies, including pipette tips and filter holders.<sup>[4]</sup>
- **Field Contamination:** Personal care products used by sampling personnel, plastic sheeting, and even vehicle interiors can be sources of airborne DEHP that can contaminate samples.

Q2: What materials should I use for sampling equipment to avoid DEHP contamination?

A2: To minimize DEHP contamination, it is crucial to use equipment made from inert materials. Recommended materials for groundwater sampling for phthalate analysis include:

- **Tubing:** Teflon®, stainless steel, or high-density polyethylene (HDPE). Avoid PVC and silicone tubing.

- **Pumps:** Submersible pumps constructed with stainless steel and Teflon® components are preferred. Peristaltic pumps can be used, but the flexible tubing in the pump head should be a DEHP-free material like Viton™ or silicone (though silicone can adsorb some organics).
- **Bailers:** Stainless steel or Teflon® bailers are recommended. Disposable HDPE bailers can also be an option.
- **Sample Bottles:** Amber glass bottles with Teflon®-lined caps are the standard for collecting water samples for organic analysis.[\[1\]](#)

Q3: What is the proper procedure for decontaminating sampling equipment?

A3: A multi-step decontamination process is necessary to remove residual DEHP from non-dedicated sampling equipment. A typical procedure involves:

- **Initial Rinse:** Rinse the equipment with tap water to remove gross contamination.
- **Detergent Wash:** Wash with a phosphate-free laboratory-grade detergent (e.g., Liquinox®) and hot tap water, using brushes to scrub all surfaces.[\[5\]](#)
- **Tap Water Rinse:** Thoroughly rinse with tap water to remove all detergent residue.[\[5\]](#)
- **Solvent Rinse:** Rinse with a pesticide-grade solvent such as methanol or hexane to remove organic contaminants like DEHP.[\[6\]](#) This step should be performed in a well-ventilated area.
- **Deionized Water Rinse:** Rinse thoroughly with deionized or organic-free water.[\[5\]](#)[\[6\]](#)
- **Air Dry:** Allow the equipment to air dry completely in a clean environment.[\[6\]](#)
- **Final Rinse:** A final rinse with deionized water is recommended before use.[\[6\]](#)
- **Storage:** Wrap the clean, dry equipment in aluminum foil or store it in a clean, sealed container.

Q4: How can I verify that my sampling and analysis procedures are free from DEHP contamination?

A4: A robust quality assurance/quality control (QA/QC) program is essential. This should include the collection and analysis of the following quality control samples:

- **Field Blanks:** These are samples of analyte-free water that are processed through the sampling equipment in the field. They help to identify contamination from the sampling equipment and the field environment.
- **Trip Blanks:** These are containers of analyte-free water that are taken to the field and back to the lab without being opened. They are used to assess contamination that may occur during transport and storage.
- **Equipment Blanks (Rinsate Blanks):** These are collected by running analyte-free water over or through decontaminated sampling equipment. They are used to verify the effectiveness of the decontamination procedure.<sup>[7]</sup>
- **Laboratory Method Blanks:** An aliquot of a clean reference matrix that is processed in the laboratory in the same manner as the samples. This helps to identify contamination from the laboratory environment and procedures.<sup>[7]</sup>

## Quantitative Data on DEHP Leaching and Decontamination

The following tables provide illustrative data on DEHP leaching from different tubing materials and the effectiveness of various decontamination procedures. This data is synthesized from multiple sources and is intended to be representative.

Table 1: Illustrative DEHP Leaching from Common Sampling Tubing Materials

Tubing Material	DEHP Leaching Potential (ng/L) after 24-hour contact with water	Notes
PVC (flexible)	> 1000	Significant source of DEHP. Not recommended for phthalate analysis.
Silicone	50 - 200	Can contain plasticizers and may adsorb other organic compounds.
Tygon® (non-DEHP)	< 50	Formulations vary; select a certified DEHP-free option.
Teflon® (PTFE)	< 10	Excellent chemical resistance and very low leaching potential.
Stainless Steel	< 5	Inert material, ideal for trace organic sampling.

Disclaimer: The values in this table are illustrative and can vary depending on the specific product, temperature, and contact time.

Table 2: Illustrative Effectiveness of Decontamination Procedures for DEHP Removal

Decontamination Step	Estimated DEHP Removal Efficiency (%)
Tap Water Rinse	10 - 20%
Detergent Wash (Phosphate-free)	60 - 80%
Solvent Rinse (Methanol or Hexane)	> 95%
Full Decontamination Protocol (Detergent + Solvent + DI Water)	> 99%

Disclaimer: The efficiencies in this table are estimates. The actual effectiveness depends on the initial contamination level and the thoroughness of the procedure.

## Experimental Protocols

### Protocol 1: Collection of Groundwater Samples for DEHP Analysis

Objective: To collect a representative groundwater sample while minimizing the risk of DEHP contamination.

Materials:

- DEHP-free submersible pump (stainless steel and Teflon® construction)
- Teflon® or stainless steel tubing
- Pre-cleaned amber glass sample bottles (1L) with Teflon®-lined caps
- Nitrile gloves
- Field meter for pH, conductivity, and temperature
- Flow-through cell
- Deionized water
- Phosphate-free detergent
- Pesticide-grade methanol or hexane
- Cooler with ice

Procedure:

- Decontaminate Equipment: Prior to arriving at the site, thoroughly decontaminate the submersible pump and any non-dedicated equipment according to the procedure outlined in the FAQ section.
- Well Purging:
  - Put on a new pair of nitrile gloves.

- Measure the static water level in the well.
- Lower the decontaminated pump and tubing into the well, minimizing disturbance.
- Begin purging the well at a low flow rate.
- Connect the tubing to a flow-through cell to monitor field parameters (pH, conductivity, temperature).
- Continue purging until the field parameters stabilize (typically three consecutive readings within 10% of each other).
- Sample Collection:
  - Disconnect the flow-through cell.
  - Reduce the pump flow rate to minimize aeration.
  - Fill the pre-cleaned sample bottles directly from the tubing, allowing the water to flow gently down the inside of the bottle.
  - Do not allow the tubing to contact the rim of the bottle.
  - Fill the bottles to the top, leaving minimal headspace.
  - Immediately cap the bottles tightly with the Teflon®-lined caps.
- Quality Control Samples:
  - Collect a field duplicate sample for every ten samples.
  - Collect a field blank by pumping deionized water through the sampling equipment into a sample bottle.
- Storage and Transport:
  - Label all sample bottles clearly.
  - Place the samples in a cooler with ice immediately after collection.



- Transport the samples to the laboratory, maintaining a temperature of approximately 4°C.

## Protocol 2: Decontamination of Sampling Equipment for DEHP Analysis

Objective: To effectively remove DEHP and other organic contaminants from groundwater sampling equipment.

Materials:

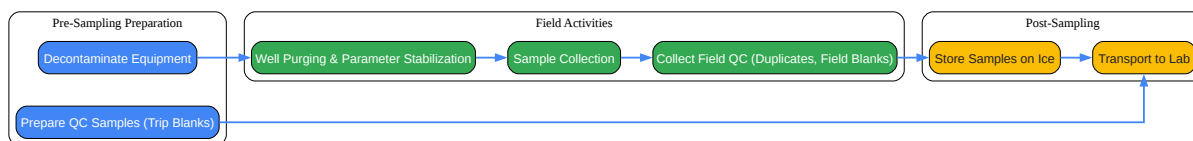
- Phosphate-free laboratory-grade detergent
- Tap water source
- Deionized water
- Pesticide-grade methanol or hexane
- Wash basins or tubs
- Brushes (with non-plastic bristles)
- Solvent-resistant spray bottles
- Aluminum foil
- Clean, chemical-resistant gloves

Procedure:

- Physical Removal: In a designated decontamination area, rinse the equipment with tap water to remove any loose sediment or debris.
- Detergent Wash:
  - In a clean basin, prepare a solution of phosphate-free detergent and hot tap water.
  - Disassemble the equipment as much as possible.

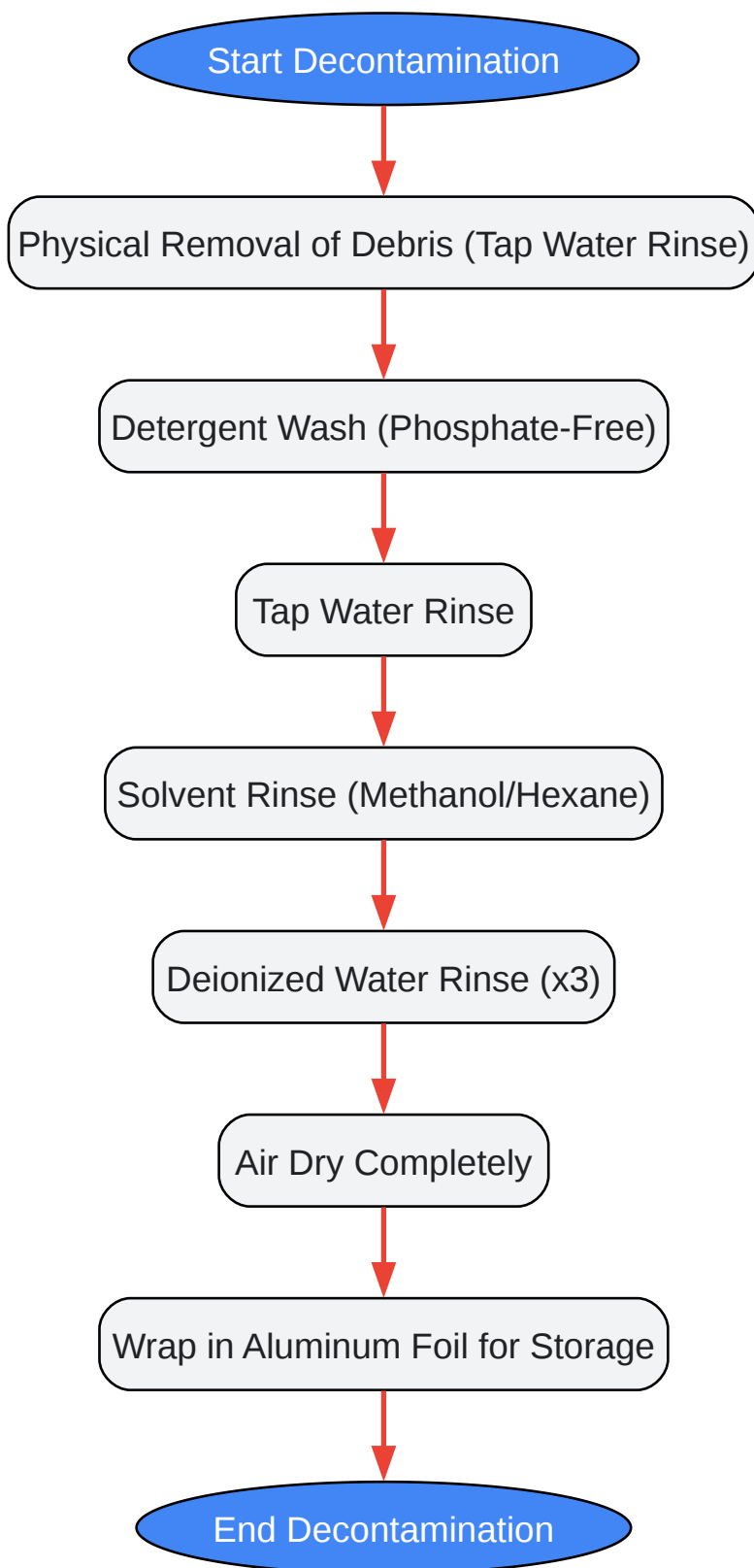
- Scrub all surfaces of the equipment with brushes and the detergent solution.
- For pumps, circulate the detergent solution through the pump for several minutes.
- Tap Water Rinse:
  - Thoroughly rinse all equipment with tap water to remove the detergent.
  - Continue rinsing until there is no visible foam or residue.
  - Circulate tap water through the pump until all detergent is flushed out.
- Solvent Rinse:
  - In a well-ventilated area, away from ignition sources, perform a solvent rinse.
  - Using a solvent-resistant spray bottle, rinse all surfaces of the equipment with methanol or hexane.
  - Collect the solvent rinsate for proper disposal.
  - Circulate a small volume of solvent through the pump. Caution: Ensure the pump is rated for use with the chosen solvent.
- Deionized Water Rinse:
  - Rinse the equipment thoroughly with deionized water to remove any residual solvent.
  - Perform this rinse three times.
  - Circulate deionized water through the pump.
- Drying and Storage:
  - Allow the equipment to air dry completely on a clean, inert surface.
  - Once dry, wrap the equipment in aluminum foil to prevent contamination during storage and transport.

## Visualizations



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Caption: Workflow for DEHP-free groundwater sample collection.



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Caption: Step-by-step equipment decontamination protocol.

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